

A Comprehensive Technical Guide to 3-(2-Hydroxyethoxy)phenol: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 3-(2-Hydroxyethoxy)phenol

CAS No.: 20150-19-0

Cat. No.: B041959

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Introduction

In the landscape of modern chemical research and pharmaceutical development, the precise identification and characterization of molecular entities are paramount. Small organic molecules, such as **3-(2-Hydroxyethoxy)phenol**, often serve as critical building blocks or lead compounds in the synthesis of complex chemical matter and active pharmaceutical ingredients (APIs). The utility of such a compound is intrinsically linked to our ability to define its structure, understand its physicochemical properties, and develop robust methods for its synthesis and analysis.

This guide provides an in-depth technical overview of **3-(2-Hydroxyethoxy)phenol**, a difunctional aromatic compound featuring both a phenolic hydroxyl group and a primary alcohol connected via an ether linkage. We will move beyond a simple data sheet to explore the foundational chemical identifiers—SMILES and InChIKey—explaining their derivation and significance in cheminformatics. Furthermore, this document details a plausible synthetic pathway, analytical validation protocols, potential research applications, and essential safety

considerations, offering a holistic resource for researchers, chemists, and professionals in the field of drug development.

Chemical Identity and Molecular Structure

The unambiguous identification of a chemical compound is the bedrock of reproducible science. For **3-(2-Hydroxyethoxy)phenol**, several standardized identifiers are used globally to represent its molecular structure in both human-readable and machine-readable formats.

Key Identifiers

The fundamental identifiers for **3-(2-Hydroxyethoxy)phenol** are summarized below, sourced from comprehensive databases such as PubChem and the U.S. Environmental Protection Agency (EPA).^{[1][2]}

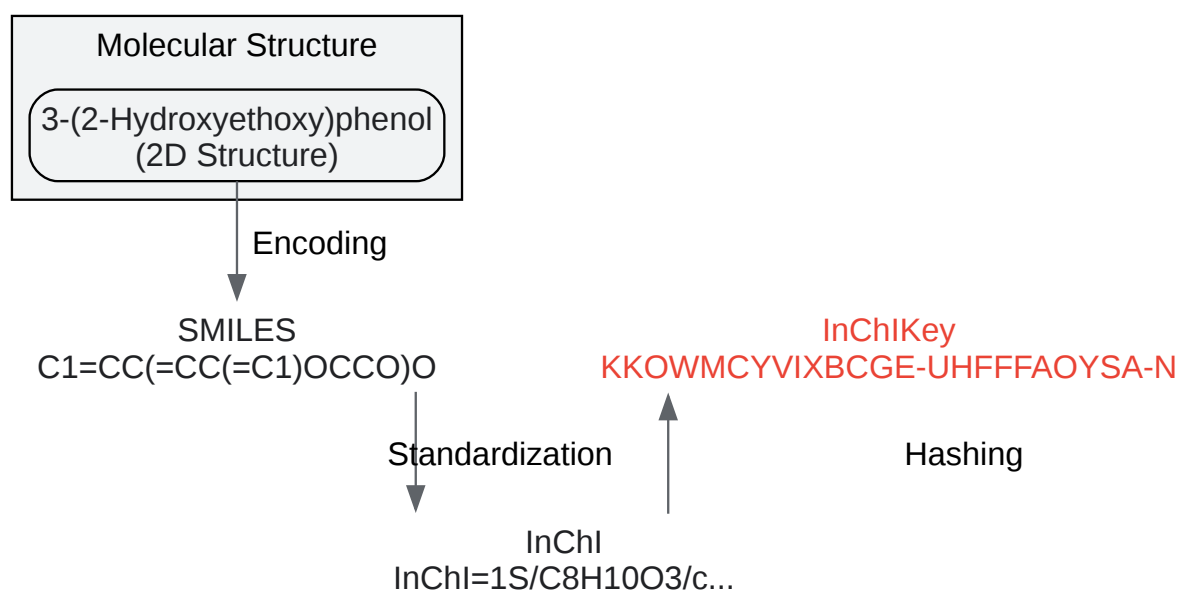
Identifier	Value	Source
IUPAC Name	3-(2-Hydroxyethoxy)phenol	U.S. EPA ^[2]
CAS Number	49650-88-6	U.S. EPA ^[2]
Molecular Formula	C ₈ H ₁₀ O ₃	PubChem ^[1]
Molecular Weight	154.17 g/mol	U.S. EPA ^[2]
SMILES	<chem>C1=CC(=CC(=C1)OCCO)O</chem>	PubChem ^[1]
InChI	InChI=1S/C8H10O3/c9-4-5-11-8-3-1-2-7(10)6-8/h1-3,6,9-10H,4-5H2	PubChem ^[1]
InChIKey	KKOWMCYVIXBCGE-UHFFFAOYSA-N	PubChem ^[1]

Understanding SMILES and InChI

SMILES (Simplified Molecular-Input Line-Entry System) and InChI (International Chemical Identifier) are line notations that encode a molecule's structure.

- SMILES: Represents the molecular graph as a string of characters. For **3-(2-Hydroxyethoxy)phenol**, C1=CC(=CC(=C1)OCCO)O, the notation describes a benzene ring (C1=CC=CC=C1) with two substituents: an ethylene glycol ether (OCCO) and a hydroxyl group (O). The parentheses denote branching from the aromatic ring.
- InChIKey: A fixed-length (27-character) hash of the full InChI string.[3] The InChIKey, KKOWMCYVIXBCGE-UHFFFAOYSA-N, serves as a unique digital fingerprint for the molecule, ideal for database indexing and web searches without ambiguity.[1]

The relationship between the 2D structure and these key identifiers is crucial for cheminformatics, enabling efficient database searching, substructure analysis, and property prediction.



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Caption: Derivation of chemical identifiers from the molecular structure.

Physicochemical Properties

The physical and chemical properties of **3-(2-Hydroxyethoxy)phenol** dictate its behavior in various experimental settings, from reaction conditions to biological assays.

Property	Value	Notes and Source
Monoisotopic Mass	154.06299 Da	Predicted value from mass spectrometry data.[1]
XlogP (predicted)	0.9	A measure of lipophilicity; indicates moderate water solubility.[1]
Hydrogen Bond Donors	2	From the two hydroxyl (-OH) groups.
Hydrogen Bond Acceptors	3	From the three oxygen atoms.
Boiling Point (Predicted)	300.7 °C at 760 mmHg	Guidechem, for the isomeric 2-(2-hydroxyethoxy)phenol, suggests a similar range.[4]
Melting Point	87-88 °C	Value for the isomeric 4-(2-hydroxyethoxy)phenol; the 3-isomer is expected to have a similar melting point.[5]

Synthesis and Purification Protocol

While numerous methods exist for synthesizing phenols and their derivatives, a common and reliable approach for preparing **3-(2-Hydroxyethoxy)phenol** is the Williamson ether synthesis, starting from resorcinol (1,3-dihydroxybenzene).[6]

Synthetic Rationale

The strategy involves the selective mono-alkylation of resorcinol. Using a slight excess of resorcinol and carefully controlling the stoichiometry of the base and alkylating agent can favor the formation of the mono-substituted product over the di-substituted byproduct. 2-Bromoethanol is chosen as the alkylating agent for its commercial availability and appropriate reactivity. A polar aprotic solvent like DMF facilitates the SN2 reaction.

Step-by-Step Synthesis Protocol

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add resorcinol (1.1 g, 10 mmol) and anhydrous potassium carbonate (1.52 g, 11 mmol).
- **Solvent Addition:** Add 50 mL of anhydrous N,N-dimethylformamide (DMF) to the flask.
- **Alkylation:** While stirring vigorously, add 2-bromoethanol (0.71 mL, 10 mmol) dropwise to the suspension at room temperature.
- **Reaction:** Heat the reaction mixture to 80°C and maintain for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 1:1 mixture of ethyl acetate and hexanes.
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Dilute the filtrate with 100 mL of water and extract with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine (2 x 30 mL), and dry over anhydrous sodium sulfate. Concentrate the solution under reduced pressure to yield the crude product.
- **Chromatography:** Purify the crude residue by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes (e.g., 20% to 50%) to isolate the pure **3-(2-Hydroxyethoxy)phenol**.

Analytical Validation and Quality Control

Ensuring the identity and purity of the synthesized compound is a critical, self-validating step. A combination of chromatographic and spectroscopic techniques should be employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is an excellent method for determining the purity of the final product.^[7]

- **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- **Mobile Phase:** A gradient of acetonitrile in water (both with 0.1% formic acid).

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 210 nm and 246 nm.[\[7\]](#)
- Expected Outcome: A single major peak corresponding to the product, with purity typically >98%.

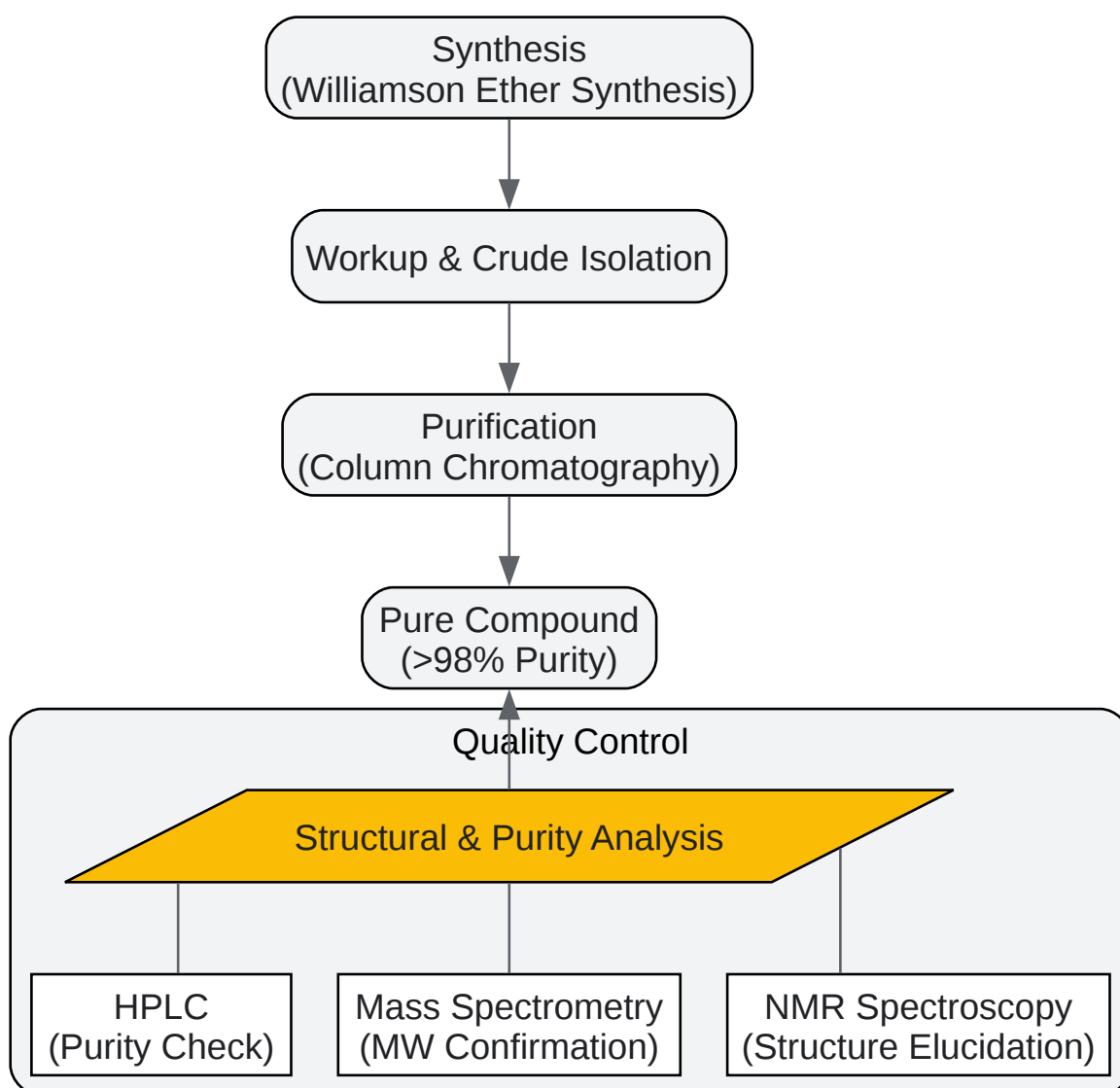
Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. Using electrospray ionization (ESI), the expected ions would be:

- $[M+H]^+$: m/z 155.0703
- $[M+Na]^+$: m/z 177.0522
- $[M-H]^-$: m/z 153.0557[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides definitive structural confirmation by mapping the hydrogen (1H) and carbon (^{13}C) atoms in the molecule. The expected spectra would show characteristic peaks for the aromatic protons, the methylene protons of the ethoxy chain, and the distinct carbon environments.



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Caption: Workflow for synthesis, purification, and analytical validation.

Applications in Research and Drug Development

Phenolic compounds are a cornerstone of medicinal chemistry due to their wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial properties.[8][9]

3-(2-Hydroxyethoxy)phenol, with its dual functional handles, presents several opportunities in drug discovery and materials science.

- **Scaffold for Drug Discovery:** The phenolic hydroxyl group can be a key pharmacophoric feature for interacting with biological targets or can be further functionalized. The primary alcohol offers a site for attaching linkers, solubilizing groups, or other pharmacophores to build more complex molecules. The m-aryloxy phenol core is found in compounds developed as pharmacological tools and potential clinical candidates for various conditions.[\[10\]](#)
- **Intermediate in Chemical Synthesis:** It serves as a versatile intermediate. For instance, the phenolic group can be used in reactions like the synthesis of aryl ethers or esters, while the primary alcohol can be oxidized to an aldehyde or carboxylic acid, or converted to other functional groups.[\[11\]](#)
- **Antioxidant Properties:** Like many phenols, it is expected to exhibit antioxidant activity by scavenging free radicals. This property is relevant for developing treatments for conditions associated with oxidative stress.[\[9\]](#)
- **Material Science:** The presence of two hydroxyl groups allows it to act as a monomer or cross-linking agent in the synthesis of polyesters, polyethers, and resins.[\[5\]](#)

Safety and Handling

Based on safety data for related phenolic compounds, **3-(2-Hydroxyethoxy)phenol** should be handled with appropriate care.

- **GHS Hazard Classification:** While specific data for the 3-isomer is limited, related isomers are classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[\[12\]](#)[\[13\]](#) More hazardous phenols can be toxic if swallowed, in contact with skin, or if inhaled.
- **Handling Precautions:** Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[\[14\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations.

Conclusion

3-(2-Hydroxyethoxy)phenol is a valuable chemical entity defined by its unique molecular identifiers: SMILES C1=CC(=CC(=C1)OCCO)O and InChIKey KKOWMCYVIXBCGE-UHFFFAOYSA-N. These identifiers are fundamental tools in the digital age of chemistry, enabling precise communication and data mining. This guide has provided a comprehensive overview of its chemical identity, properties, a robust protocol for its synthesis, and methods for its analytical validation. Its structural features—a reactive phenol and a versatile primary alcohol—make it a promising scaffold for applications in drug discovery, chemical synthesis, and material science. Adherence to proper safety protocols is essential when handling this and related compounds. This document serves as a foundational resource for scientists and researchers looking to leverage the potential of **3-(2-Hydroxyethoxy)phenol** in their work.

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